

Application Note: Analytical Methods for 2-(4-acetyl-3-hydroxyphenyl)acetic acid

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Compound of Interest

Compound Name: 2-(4-Acetyl-3-hydroxyphenyl)acetic acid
Cat. No.: B13131378

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Introduction & Physicochemical Profile[1][2][3]

2-(4-acetyl-3-hydroxyphenyl)acetic acid is a bifunctional aromatic compound featuring a carboxylic acid tail, a phenolic hydroxyl group, and an acetyl moiety. This structure suggests it is likely a degradation product or metabolite related to non-steroidal anti-inflammatory drugs (NSAIDs) or specific acetophenone derivatives.

Effective analysis requires understanding its ionization states and polarity. The molecule possesses two ionizable groups:

- Carboxylic Acid (pKa ~4.2): Ionized at neutral pH.
- Phenolic Hydroxyl (pKa ~9.8): Ionized at basic pH.

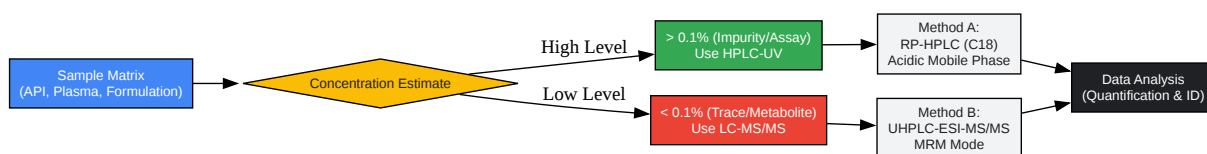
To achieve consistent retention and peak shape in Reverse-Phase HPLC (RP-HPLC), the mobile phase pH must be controlled (typically pH < 3.0) to keep the carboxylic acid protonated (neutral), increasing its interaction with the hydrophobic stationary phase.

Key Chemical Properties

Property	Value (Estimated)	Analytical Implication
Molecular Formula	C ₁₀ H ₁₀ O ₄	Monoisotopic Mass: ~194.06 Da
LogP	1.2 – 1.5	Moderate retention on C18 columns.[1]
UV Maxima	~275 nm, ~310 nm	Dual-wavelength monitoring recommended.
Solubility	Methanol, ACN, Water (pH > 5)	Diluent selection is critical to prevent precipitation.

Analytical Workflow

The following diagram outlines the decision matrix for selecting the appropriate analytical technique based on the concentration and matrix complexity.



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Figure 1: Decision tree for selecting analytical methodology based on sample concentration and requirements.

Protocol A: High-Performance Liquid Chromatography (HPLC-UV)

Application: Routine Quality Control, Impurity Profiling, Assay.

Chromatographic Conditions

This method utilizes a "ion-suppression" technique. By maintaining the pH below the pKa of the carboxylic acid, we ensure the analyte remains neutral, preventing peak tailing and ensuring reproducible retention times.

- Instrument: HPLC System with PDA (Photodiode Array) Detector.
- Column: C18 End-capped (e.g., Agilent Zorbax Eclipse Plus C18, 4.6 x 150 mm, 5 μ m) or equivalent.
 - Why: End-capping reduces secondary interactions with the phenolic hydroxyl group.
- Column Temperature: 30°C.
- Flow Rate: 1.0 mL/min.
- Injection Volume: 10 μ L.
- Detection: UV at 275 nm (Primary) and 220 nm (Secondary).

Mobile Phase Preparation

- Mobile Phase A (Aqueous): 0.1% Orthophosphoric Acid in Water (pH ~2.5).
 - Protocol: Add 1 mL of 85% H_3PO_4 to 1000 mL of HPLC-grade water. Filter through 0.22 μ m membrane.
- Mobile Phase B (Organic): Acetonitrile (HPLC Grade).

Gradient Program

Time (min)	Mobile Phase A (%)	Mobile Phase B (%)	Event
0.0	95	5	Equilibration
2.0	95	5	Isocratic Hold
15.0	40	60	Linear Gradient
18.0	5	95	Wash
20.0	5	95	Hold
20.1	95	5	Re-equilibration
25.0	95	5	End

Sample Preparation

- Standard Stock Solution (1 mg/mL): Weigh 10 mg of reference standard into a 10 mL volumetric flask. Dissolve in 50:50 Water:Acetonitrile. Sonicate for 5 mins.
- Working Standard (50 µg/mL): Dilute 500 µL of Stock into 10 mL of Mobile Phase A.
- Sample Prep: Filter all samples through a 0.45 µm PTFE or Nylon syringe filter prior to injection.

Protocol B: LC-MS/MS (Trace Analysis)

Application: Genotoxic impurity screening, biological matrix analysis (plasma/urine).

Mass Spectrometry Parameters

- Ionization Source: Electrospray Ionization (ESI).
- Polarity: Negative Mode (ESI-).
 - Why: Phenolic acids and carboxylic acids ionize efficiently in negative mode, forming $[M-H]^-$ ions.
- Precursor Ion: m/z 193.05 (Deprotonated molecular ion).

- Product Ions (MRM Transitions):
 - Quantifier: 193.05 → 149.0 (Loss of CO₂ from acetic acid group).
 - Qualifier: 193.05 → 134.0 (Loss of Acetyl group/rearrangement).

UHPLC Conditions

- Column: Waters ACQUITY UPLC BEH C18 (2.1 x 50 mm, 1.7 µm).
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: Acetonitrile.
- Gradient: Steep gradient (5% to 95% B over 5 minutes) for rapid screening.

Method Validation Strategy (ICH Q2 Guidelines)

To ensure the trustworthiness of the generated data, the following validation parameters must be executed.

System Suitability Testing (SST)

Run 5 replicate injections of the Working Standard (50 µg/mL).

- RSD of Peak Area: $\leq 2.0\%$
- Tailing Factor (T): $0.8 \leq T \leq 1.5$
- Theoretical Plates (N): > 5000

Linearity & Range

Prepare a 5-point calibration curve ranging from 50% to 150% of the target concentration (e.g., 25 µg/mL to 75 µg/mL).

- Acceptance: Correlation coefficient (R^2) ≥ 0.999 .

Accuracy (Recovery)

Spike the analyte into the sample matrix at 80%, 100%, and 120% levels.

- Acceptance: Mean recovery between 95.0% - 105.0%.

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Peak Tailing	Secondary interactions with silanols; pH too high.	Ensure Mobile Phase pH is < 3.0. Use a "base-deactivated" or high-purity C18 column.
Split Peaks	Solvent mismatch.	Dissolve the sample in a solvent composition similar to the initial mobile phase (e.g., 90% Water / 10% ACN).
Retention Drift	Column equilibration issue; Temperature fluctuation.	Increase equilibration time between runs (at least 5 column volumes). Use a column oven.

References

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Sources

- [1. \(R\)-2-acetoxy-2-phenylacetic acid | C10H10O4 | CID 2733814 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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